

# Solubility Profile of Gentisic Acid Sodium Salt: A Technical Guide

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## Compound of Interest

Compound Name: 2,5-Dihydroxybenzoic acid sodium

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This technical guide provides a detailed overview of the solubility of gentisic acid sodium salt (Sodium 2,5-dihydroxybenzoate) in common laboratory solvents. Due to a lack of extensive, publicly available quantitative data for the sodium salt form, this document summarizes the available qualitative information and presents a standardized experimental protocol for determining its solubility to empower researchers in generating precise measurements for their specific applications.

## Overview of Gentisic Acid Sodium Salt

Gentisic acid sodium salt is the monosodium salt of gentisic acid (2,5-dihydroxybenzoic acid). It is a metabolite of salicylic acid and is recognized for its analgesic, anti-inflammatory, and antioxidant properties<sup>[1][2]</sup>. Understanding its solubility is critical for a wide range of applications, including formulation development, in vitro assay design, and pharmacokinetic studies.

## Solubility Data

Precise quantitative solubility data for gentisic acid sodium salt in a range of common laboratory solvents is not extensively documented in publicly available literature. However, qualitative descriptions and data for the parent compound provide a foundational understanding. The following table summarizes the available information.

Solvent	Compound Form	Solubility Type	Value	Source(s)
Water	Sodium Salt	Qualitative	Soluble	[1][3]
Water	Parent Acid	Quantitative	12.3 mg/mL	[4]
DMSO	Sodium Salt	Qualitative	Soluble	[2]
Ethanol	Parent Acid	Qualitative	Soluble	[3]
Ether	Parent Acid	Qualitative	Soluble	[3]
Chloroform	Parent Acid	Qualitative	Practically Insoluble	[3]
Benzene	Parent Acid	Qualitative	Practically Insoluble	[3]

Note: The solubility of a salt is generally greater in aqueous solutions than its parent acid. Therefore, the water solubility of gentisic acid sodium salt is expected to be higher than the 12.3 mg/mL reported for gentisic acid[4].

## Experimental Protocol for Solubility Determination

To obtain precise, quantitative solubility data, the Saturation Shake-Flask Method is a reliable and widely used technique[5]. This method involves equilibrating an excess amount of the solute in the solvent of interest over a defined period and then measuring the concentration of the dissolved compound.

## Materials and Equipment

- Gentisic Acid Sodium Salt (solid powder)
- Solvent of interest (e.g., Water, Ethanol, DMSO)
- Analytical balance
- Glass vials or flasks with screw caps

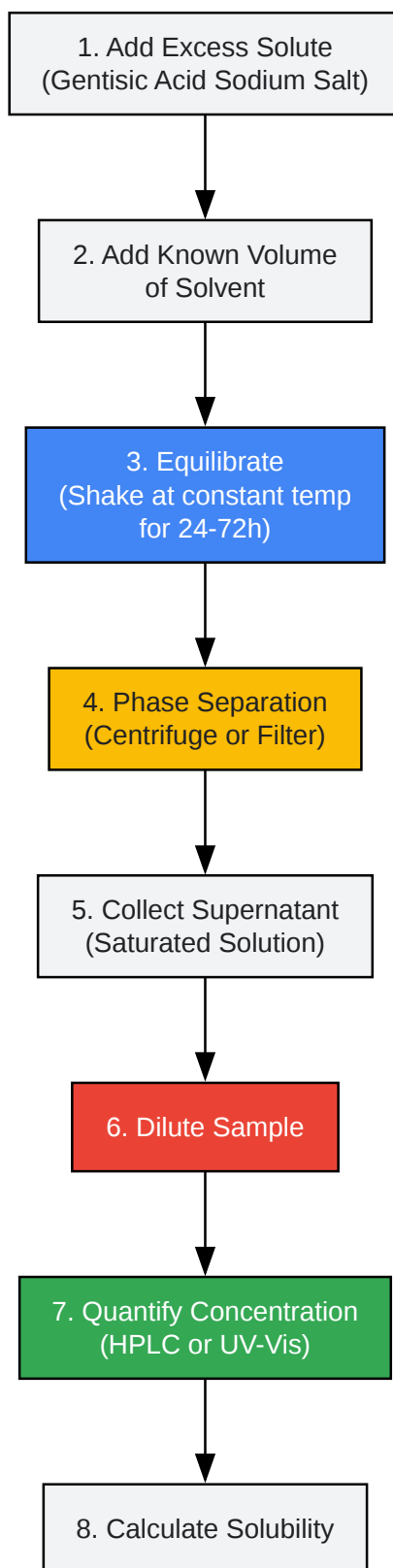
- Orbital shaker or rotator with temperature control
- Centrifuge or filtration apparatus (e.g., syringe filters, 0.45  $\mu\text{m}$ )
- Calibrated pipettes
- Apparatus for concentration analysis (e.g., UV-Vis Spectrophotometer, HPLC)

## Procedure

- **Preparation:** Add an excess amount of gentisic acid sodium salt to a glass vial. The excess should be sufficient to ensure that undissolved solid remains at the end of the experiment, confirming saturation[5][6].
- **Solvent Addition:** Add a known volume of the desired solvent to the vial.
- **Equilibration:** Tightly seal the vials and place them on an orbital shaker in a temperature-controlled environment (e.g., 25°C). Agitate the mixture for a predetermined period, typically 24 to 72 hours, to ensure equilibrium is reached[6][7]. The duration may vary depending on the compound and solvent system.
- **Phase Separation:** After equilibration, allow the vials to stand to let the suspended particles settle. Separate the undissolved solid from the saturated solution by either centrifugation or filtration[7][8]. This step is critical to ensure only the dissolved compound is measured.
- **Dilution:** Carefully pipette a known volume of the clear supernatant (the saturated solution) and dilute it with the appropriate solvent to a concentration that falls within the linear range of the analytical method.
- **Quantification:** Analyze the concentration of the diluted solution using a calibrated analytical method, such as UV-Vis spectrophotometry or HPLC[6][9].
- **Calculation:** Calculate the solubility of the gentisic acid sodium salt in the solvent by multiplying the measured concentration by the dilution factor. The result is typically expressed in mg/mL or g/L.

## Visualization of Experimental Workflow

The following diagram illustrates the key steps of the shake-flask method for determining solubility.



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